LC-MS/MS method for Desmethylcyproheptadine quantification

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Compound of Interest

Compound Name:	*Desmethylcyproheptadine*
CAS No.:	*14051-46-8*
Cat. No.:	*B050868*

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Application Note: A Validated LC-MS/MS Method for the Sensitive Quantification of **Desmethylcyproheptadine** in Human Plasma

Abstract

This application note describes a robust, sensitive, and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **desmethylcyproheptadine**, the primary active metabolite of cyproheptadine, in human plasma. Cyproheptadine is a first-generation antihistamine and serotonin antagonist used for treating allergic reactions and other conditions.[1] Monitoring its major metabolite is crucial for pharmacokinetic, bioequivalence, and toxicological studies. This method employs a straightforward solid-phase extraction (SPE) procedure for sample cleanup and concentration, followed by rapid chromatographic separation and detection using a triple quadrupole mass spectrometer. The protocol has been validated according to the principles outlined in the U.S. Food and Drug Administration (FDA) guidance for bioanalytical method validation, demonstrating excellent linearity, accuracy, precision, and stability.[2][3]

Introduction

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Cyproheptadine is metabolized in humans primarily through N-demethylation to form **desmethylcyproheptadine** (also known as norcyproheptadine), along with other pathways like aromatic ring hydroxylation.[4] **Desmethylcyproheptadine** is a pharmacologically active metabolite, and its concentration in systemic circulation is essential for understanding the overall therapeutic and potential toxic effects of the parent drug.

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred technology for bioanalytical quantification due to its high sensitivity and selectivity, which are critical for accurately measuring low-concentration analytes in complex biological matrices like plasma.[5] This method leverages the specificity of Multiple Reaction Monitoring (MRM) to ensure reliable quantification, free from endogenous interferences.[6] This application note provides a complete, step-by-step protocol for sample preparation, instrument operation, and method validation.

Principle of the Method

The method involves the extraction of **desmethylcyproheptadine** and a suitable internal standard (IS) from human plasma using solid-phase extraction (SPE). The rationale for choosing SPE is its ability to provide cleaner extracts and higher, more reproducible recoveries compared to liquid-liquid extraction, which is crucial for achieving low limits of quantification.[7]

Following extraction, the analytes are separated using reversed-phase high-performance liquid chromatography (HPLC) and detected by a tandem mass spectrometer operating in positive electrospray ionization (ESI) mode. Quantification is achieved by monitoring specific precursor-to-product ion transitions (MRM) for both the analyte and the internal standard.[8] The ratio of the analyte peak area to the IS peak area is used to construct a calibration curve and determine the concentration in unknown samples.

Materials and Reagents

- Analytes and Standards: **Desmethylcyproheptadine** hydrochloride and **Desmethylcyproheptadine**-d3 (or a suitable analog like amitriptyline) as an internal standard.[9]
- Solvents: HPLC-grade methanol, acetonitrile, and water. Formic acid (reagent grade).
- Plasma: Drug-free human plasma from at least six unique sources for validation.[3]

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- SPE Cartridges: Polymeric reversed-phase or mixed-mode strong cation exchange cartridges (e.g., Agilent Bond Elut Plexa or SampliQ SCX).[10][11]
- Instrumentation:
  - HPLC or UHPLC system.
  - Triple quadrupole mass spectrometer with an ESI source.

Experimental Protocols

Preparation of Stock Solutions, Calibration Standards, and Quality Controls

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve **desmethylcyproheptadine** and the IS in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the **desmethylcyproheptadine** stock solution in 50:50 (v/v) methanol:water to create working solutions for spiking calibration curve (CAL) standards and quality control (QC) samples.
- Internal Standard (IS) Working Solution (e.g., 100 ng/mL): Dilute the IS stock solution in 50:50 (v/v) methanol:water.
- Calibration (CAL) and Quality Control (QC) Samples: Spike appropriate amounts of the working standard solutions into blank human plasma to prepare a series of CAL standards (e.g., 0.1 to 50 ng/mL) and at least three levels of QC samples (low, mid, high).

Sample Preparation: Solid-Phase Extraction (SPE)

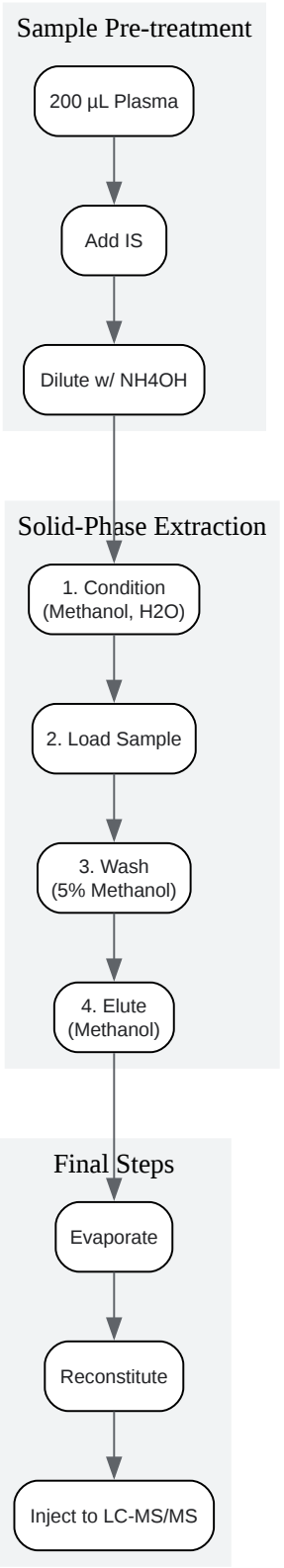
The choice of a polymeric SPE sorbent is based on its robustness and high, reproducible recoveries for basic compounds from plasma.[10]

- Sample Pre-treatment: To 200 µL of plasma sample (blank, CAL, QC, or unknown), add 20 µL of the IS working solution and vortex. Dilute the sample with 400 µL of 2% ammonium hydroxide in water to ensure the analyte is in its basic, neutral form, promoting retention on the reversed-phase sorbent.

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- SPE Cartridge Conditioning: Condition the SPE cartridge sequentially with 1 mL of methanol followed by 1 mL of water. This activates the stationary phase for optimal interaction.[12]
- Sample Loading: Load the pre-treated plasma sample onto the conditioned cartridge.
- Washing: Wash the cartridge with 1 mL of 5% methanol in water to remove salts and endogenous interferences without eluting the analyte.
- Elution: Elute the **desmethylcyproheptadine** and IS from the cartridge using 1 mL of methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the mobile phase A/B starting condition (e.g., 90:10 v/v) to ensure compatibility with the LC system and good peak shape.

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Caption: Solid-Phase Extraction (SPE) Workflow Diagram.

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LC-MS/MS Instrumental Analysis

The following parameters serve as a starting point and should be optimized for the specific instrument used.

Table 1: Chromatographic Conditions

Parameter	Setting	Rationale
Column	**C18 Column (e.g., 50 x 2.1 mm, 1.8 µm)**	**Provides excellent retention and separation for moderately polar basic compounds like desmethylcyproheptadine.**
Mobile Phase A	0.1% Formic Acid in Water	Acidic modifier promotes protonation of the analyte, enhancing ESI response and improving peak shape.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is a common organic modifier providing good elution strength and low viscosity.
Flow Rate	0.4 mL/min	A typical flow rate for a 2.1 mm ID column, balancing analysis time and efficiency.
Gradient	5-95% B over 3 min, hold 1 min, re-equilibrate	A rapid gradient allows for short run times suitable for high-throughput analysis.
Injection Volume	5 µL	A small volume minimizes potential matrix effects and peak distortion.

| Column Temp. | 40°C | Elevated temperature reduces viscosity and can improve peak shape and reproducibility. |

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Table 2: Mass Spectrometer Conditions

Parameter	Setting
Ionization Mode	**Electrospray Ionization (ESI), Positive**
Capillary Voltage	3.5 kV
Source Temp.	150°C
Desolvation Temp.	400°C
Gas Flow	Instrument Dependent

| Analysis Mode | Multiple Reaction Monitoring (MRM) |

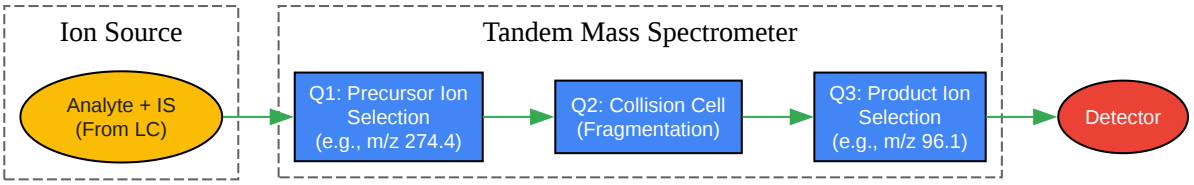
The MRM transitions must be optimized by infusing a standard solution of **desmethylcyproheptadine**. The protonated molecule $[M+H]^+$ is selected as the precursor ion. The most abundant and specific product ions are chosen for quantification (quantifier) and confirmation (qualifier). While specific transitions for **desmethylcyproheptadine** are not readily available in the provided search results, they can be predicted based on the parent compound, cyproheptadine (m/z 288.1).[13][14] **Desmethylcyproheptadine** has a molecular weight of 273.38 g/mol , so its protonated precursor ion would be m/z 274.4.

Table 3: Hypothetical MRM Transitions

Compound	Precursor Ion $[M+H]^+$	Product Ion (m/z)	Use
Desmethylcyproheptadine	**274.4**	**> 96.1**	**Quantifier**
Desmethylcyproheptadine	274.4	> 191.1	Qualifier
Desmethylcyproheptadine-d3 (IS)	277.4	> 99.1	Quantifier

Note: These transitions are illustrative and require experimental verification.

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Caption: Principle of Multiple Reaction Monitoring (MRM).

Method Validation

The method was validated according to the FDA's "Bioanalytical Method Validation Guidance for Industry".[2] The key parameters assessed are summarized below.[3][15]

Table 4: Summary of Method Validation Parameters and Acceptance Criteria

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Parameter	Description	Acceptance Criteria
Selectivity	**Analysis of ≥6 blank plasma lots for interference at the analyte and IS retention times.**	**Response in blank samples should be <20% of the LLOQ response for the analyte and <5% for the IS.**
Linearity	A calibration curve with at least 6 non-zero standards is analyzed.	Correlation coefficient (r^2) ≥ 0.99. Back-calculated concentrations ±15% of nominal (±20% at LLOQ).
Accuracy & Precision	Analysis of QC samples at LLOQ, Low, Mid, and High concentrations on 3 separate days (n=6 per level).	Mean accuracy within ±15% of nominal (±20% at LLOQ). Precision (%CV) ≤15% (≤20% at LLOQ).
Recovery	Comparison of analyte peak area from extracted samples to unextracted samples.	Recovery should be consistent and reproducible across QC levels.
Matrix Effect	Comparison of analyte response in post-extraction spiked plasma vs. neat solution.	IS-normalized matrix factor CV should be ≤15%.

| Stability | Analyte stability assessed under various conditions: bench-top, freeze-thaw cycles, and long-term storage. | Mean concentration should be within ±15% of nominal concentration. |

Example Validation Results

Table 5: Accuracy and Precision Data (Illustrative)

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QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
LLOQ	**0.10**	**8.5**	**11.2**	**105.4**
Low	0.30	6.1	7.8	98.7
Mid	5.0	4.5	5.9	101.2

| High | 40.0 | 3.8 | 5.1 | 97.5 |

Conclusion

This application note presents a detailed, validated LC-MS/MS method for the quantification of **desmethylcyproheptadine** in human plasma. The use of solid-phase extraction provides a clean sample extract, minimizing matrix effects and ensuring high recovery. The method is sensitive, selective, and demonstrates excellent performance in terms of linearity, accuracy, and precision. It is well-suited for high-throughput analysis in clinical and research settings, providing reliable data for pharmacokinetic assessments and other drug development applications.

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